

# Phenyltriacetoxysilane molecular weight and formula

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## Compound of Interest

Compound Name: Phenyltriacetoxysilane

Cat. No.: B106823

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## Phenyltriacetoxysilane: A Technical Overview

**Phenyltriacetoxysilane** is a chemical compound used in various industrial and research applications. This guide provides a concise overview of its fundamental chemical properties, specifically its molecular formula and weight.

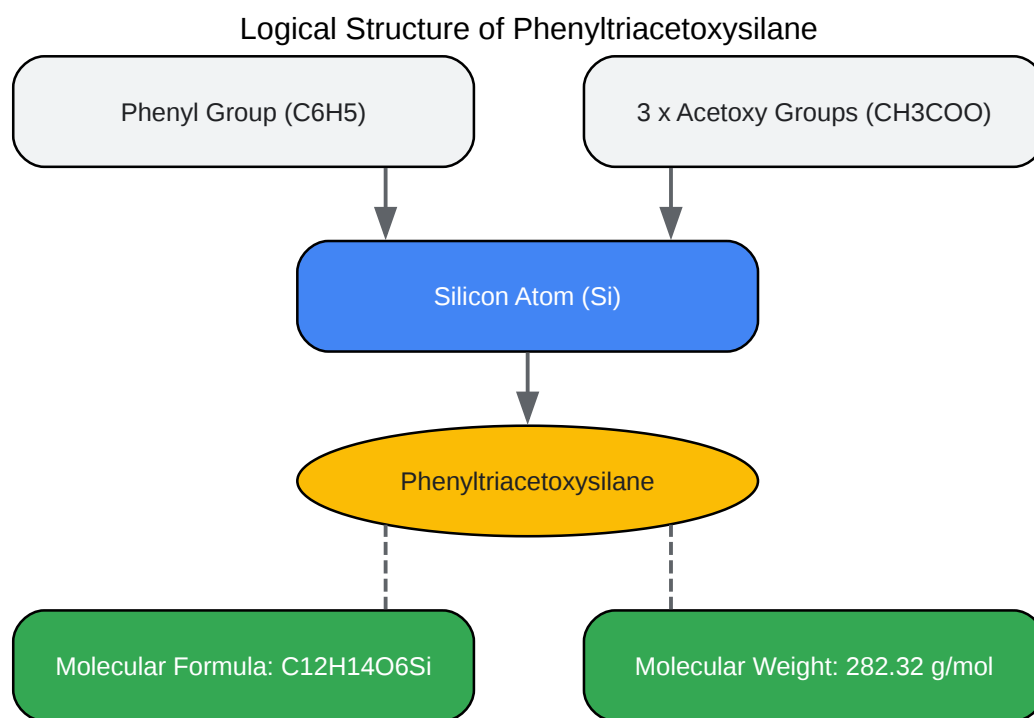
## Core Molecular Data

The essential quantitative data for **phenyltriacetoxysilane** is summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>6</sub> Si[1][2]
Molecular Weight	282.32 g/mol [2]
CAS Number	18042-54-1[1][2]

## Structural Representation

The molecular structure of **phenyltriacetoxysilane** consists of a central silicon atom bonded to a phenyl group and three acetoxy groups. A logical diagram illustrating this relationship and its resulting molecular properties is provided below.



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Logical relationship of **Phenyltriacetoxysilane** components.

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## References

- 1. PHENYLTRIACETOXYLSILANE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
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